

Application Notes and Protocols for Gal-G2-CNP Based Assays

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Gal-G2-CNP

Cat. No.: B12400442

[Get Quote](#)

These application notes provide detailed information and protocols for researchers, scientists, and drug development professionals utilizing assays involving "Gal-G2-CNP". It is important to distinguish between two distinct applications that can be associated with this term:

- Enzymatic assays using **Gal-G2-CNP** as a substrate, primarily for the determination of α -amylase activity.
- Immunoassays for the quantification of C-type Natriuretic Peptide (CNP), a peptide hormone.

This document is divided into two parts to address the required instrumentation, protocols, and underlying principles for each of these distinct assays.

Part 1: α -Amylase Activity Assay using Gal-G2-CNP Substrate

Application Note

The **Gal-G2-CNP** based assay is a kinetic colorimetric method for the quantitative determination of α -amylase activity in serum and plasma.^{[1][2]} This assay is valuable for

diagnosing and monitoring diseases of the pancreas and parotid gland, such as acute pancreatitis.[1][2]

Principle of the Assay

The substrate, 2-chloro-4-nitrophenyl-L-O- β -D-galactopyranosyl maltoside (**Gal-G2-CNP**), is hydrolyzed by α -amylase to release 2-chloro-p-nitrophenol (CNP) and galactopyranosyl maltose (Gal-G2).[3] The rate of formation of the yellow-colored CNP is directly proportional to the α -amylase activity in the sample and can be measured spectrophotometrically at 405 nm.

Instrumentation

The primary instrument required for this assay is a spectrophotometer or a clinical chemistry analyzer capable of measuring absorbance at 405 nm and maintaining a constant temperature, typically 37°C. Additional required equipment includes micropipettes, test tubes, and an incubation chamber.

Quantitative Data Summary

Parameter	Value	Reference
Wavelength	405 nm	
Temperature	37 °C	
Linearity	20 - 2000 IU/L	
Normal Value	Up to 96 IU/L at 37 °C	
Sample Volume	20 μ L	
Reagent Volume	1000 μ L	

Experimental Protocol

This protocol is a general guideline for the manual determination of α -amylase activity. Automated procedures on clinical chemistry analyzers are also widely available.

Reagent Preparation and Storage

- The **Gal-G2-CNP** substrate reagent is typically provided as a ready-to-use liquid.
- Store the reagent at 2-8°C and protect from light. Do not freeze the reagent.
- The reagent is stable until the expiration date indicated on the label when stored properly.

Specimen Collection and Handling

- Serum or heparinized plasma are suitable samples.
- Anticoagulants such as citrate and EDTA should not be used as they bind calcium, which is essential for amylase activity.
- Amylase in serum is stable for up to 1 week at 20-25°C and for 1 month at 2-8°C.

Assay Procedure

- Pre-incubate the substrate reagent at 37°C.
- Pipette 1000 µL of the reagent into a clean test tube.
- Add 20 µL of the serum or plasma sample to the reagent.
- Mix gently and start a stopwatch.
- Incubate the reaction mixture at 37°C.
- Record the absorbance at 405 nm at 30, 60, 90, 120, and 150 seconds.
- Calculate the mean change in absorbance per minute ($\Delta A/\text{min}$).

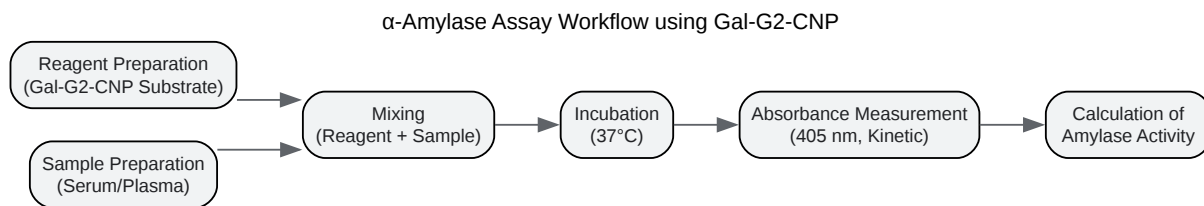
Calculation of Results

The α -amylase activity is calculated using the following formula:

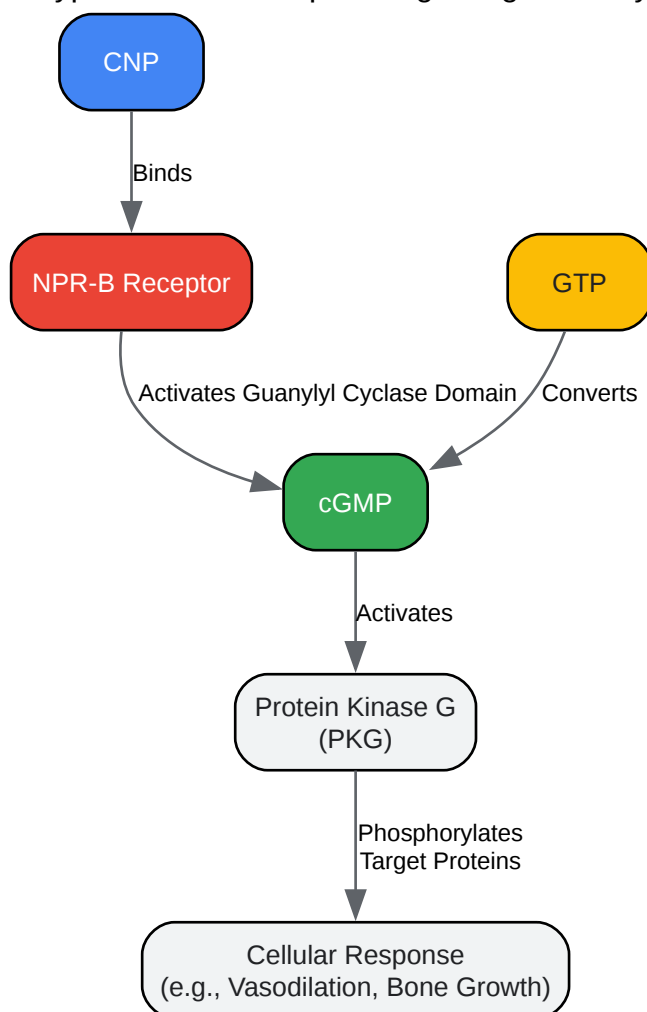
$$\text{Amylase Activity (IU/L)} = \Delta A/\text{min} \times \text{Factor}$$

The factor is specific to the assay conditions and reagent formulation. A typical factor is 3806.

Workflow for α -Amylase Assay



C-type Natriuretic Peptide Signaling Pathway



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. anamollabs.com [anamollabs.com]
- 2. anamollabs.com [anamollabs.com]
- 3. medichem-me.com [medichem-me.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Gal-G2-CNP Based Assays]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12400442/docs#application-notes-and-protocols-for-gal-g2-cnp-based-assays\]](https://www.benchchem.com/product/b12400442/docs#application-notes-and-protocols-for-gal-g2-cnp-based-assays)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check